

In-Depth Technical Guide to the Physical, Chemical, and Biological Properties of NANPP

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Compound of Interest

Compound Name: Nanpp

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Introduction

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of N-(2-aminoethyl)-4-(β -1-naphthylvinyl)-3-methylpyridinium (**NANPP**). **NANPP** is a pyridinium derivative with a structural resemblance to compounds investigated for their effects on cholinergic neurotransmission. This document summarizes the available data on its core properties, potential mechanism of action, and relevant experimental protocols. The information presented herein is intended to support research and development efforts in medicinal chemistry and neuropharmacology.

Core Compound Identification

- Systematic Name: N-(2-aminoethyl)-4-(β -1-naphthylvinyl)-3-methylpyridinium
- Common Abbreviation: **NANPP**
- PubChem CID: 6439871
- Molecular Formula: $C_{20}H_{22}Br_2N_2$
- CAS Number: 89711-12-6

Physical and Chemical Properties

While extensive experimental data for **NANPP** is not readily available in the public domain, a summary of computed properties and data for structurally related compounds is presented below. These values provide an initial assessment of the compound's characteristics.

Property	Value (Computed)	Data Source
Molecular Weight	450.2 g/mol	PubChem
Exact Mass	450.01292 g/mol	PubChem
Topological Polar Surface Area	29.9 Å ²	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	4	PubChem

Note: The provided data is computationally derived and should be confirmed through experimental validation.

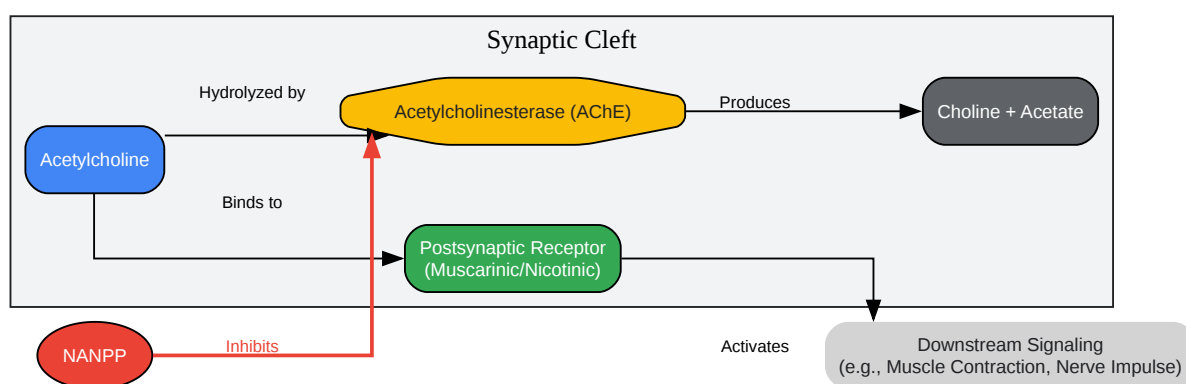
Biological Activity and Potential Mechanism of Action

Based on its chemical structure, **NANPP** is hypothesized to function as a cholinesterase inhibitor. Pyridinium-based compounds, particularly those with bulky aromatic moieties like a naphthyl group, have shown significant activity as inhibitors of both acetylcholinesterase (AChE) and butyrylcholinesterase (BChE)[1][2]. The presence of a naphthylvinyl group in **NANPP** suggests a potential interaction with the peripheral anionic site (PAS) of acetylcholinesterase, in addition to the catalytic active site (CAS), which could lead to potent inhibition.[3][4]

A structurally related compound, 4-(1-naphthylvinyl) pyridine, has been shown to inhibit the synthesis of acetylcholine.[5] This suggests that **NANPP** may possess a dual mechanism of action, both inhibiting the breakdown and the synthesis of this critical neurotransmitter.

Proposed Signaling Pathway: Inhibition of Acetylcholinesterase

Acetylcholinesterase is a key enzyme in the cholinergic nervous system, responsible for the rapid hydrolysis of the neurotransmitter acetylcholine into choline and acetate, terminating the synaptic signal.[6] Inhibition of AChE leads to an accumulation of acetylcholine in the synaptic cleft, thereby enhancing and prolonging its action on postsynaptic nicotinic and muscarinic receptors.[6][7][8][9] This mechanism is a therapeutic target for conditions characterized by cholinergic deficits, such as Alzheimer's disease.[10]



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Caption: Proposed mechanism of **NANPP** as an acetylcholinesterase inhibitor.

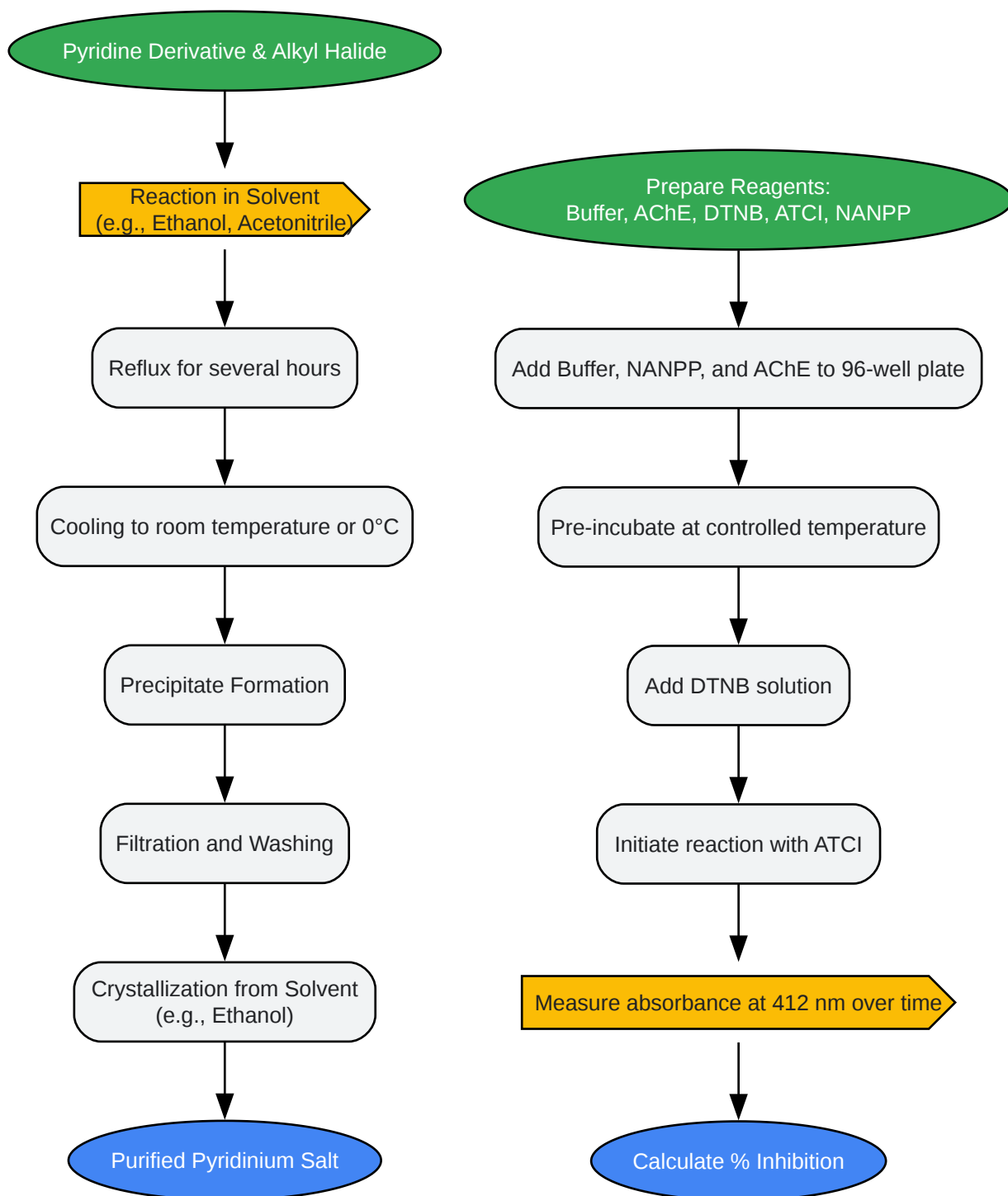
Experimental Protocols

Synthesis of Pyridinium Salts (General Protocol)

While a specific synthesis protocol for **NANPP** has not been identified in the reviewed literature, a general method for the synthesis of N-alkyl pyridinium salts involves the quaternization of a pyridine derivative with an appropriate alkyl halide.[11] The synthesis of **NANPP** would likely involve a multi-step process to first create the naphthylvinyl pyridine core, followed by quaternization.

Example Two-Step Synthesis for a Related Pyridinium Compound:[12]

- Step 1: Grignard Reaction: A Grignard reagent is prepared from an appropriate decyl bromide. This is then reacted with pyridine-3-carbonitrile to form 1-(3-pyridine)undecane-1-one. The reaction mixture is stirred under reflux and then neutralized. The product is purified by column chromatography.
- Step 2: Quaternization (S_N2 Reaction): The product from Step 1 is reacted with a suitable alkyl halide (e.g., propyl bromide or propyl chloride) in anhydrous acetone to yield the final quaternary pyridinium salt.



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